

Spectroscopic Data Guide: 6-Iodo-2-methyl-1,3-benzothiazole[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Iodo-2-methyl-1,3-benzothiazole

CAS No.: 68867-20-9

Cat. No.: B1270502

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Introduction & Significance

6-Iodo-2-methyl-1,3-benzothiazole (CAS: 68867-20-9) is a fused bicyclic heteroaromatic compound.[1][2] Its structural rigidity and planar geometry make it an ideal scaffold for π -conjugated systems.[1] The iodine substituent at the C6 position is chemically versatile, serving as a handle for palladium-catalyzed cross-couplings (Suzuki-Miyaura, Sonogashira) or nucleophilic substitutions to generate complex fluorophores and radioligands.[1]

Physicochemical Profile

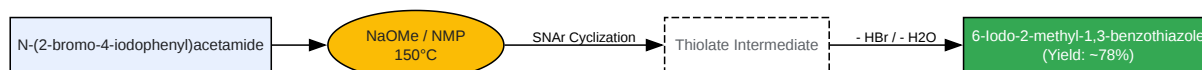
Property	Data
IUPAC Name	6-Iodo-2-methyl-1,3-benzothiazole
Molecular Formula	C
	H
	INS
Molecular Weight	275.11 g/mol
Appearance	Pale orange to brown solid
Melting Point	137–139 °C (Lit. 140–141 °C)
Solubility	Soluble in CHCl ₃
	, DMSO, CH ₂ Cl ₂
	CH ₂ Cl ₂
	; sparingly soluble in water

Synthesis & Impurity Profile

Understanding the synthesis is crucial for interpreting spectroscopic background signals (impurities).[1] The most robust laboratory scale synthesis involves the cyclization of N-(2-bromo-4-iodophenyl)acetamide.[1]

Synthetic Pathway (Jacobson/Cyclization)

The following diagram illustrates the formation of the benzothiazole core from acyclic precursors.



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Figure 1: Cyclization pathway via intramolecular nucleophilic substitution.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data presented below is calibrated to CDCl

(

7.26 ppm,

77.16 ppm).

H NMR Analysis (300 MHz, CDCl)

The proton spectrum is characterized by a distinct AMX spin system in the aromatic region and a singlet for the methyl group.^[1]

Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Structural Logic
8.46	Doublet (d)	1H	1.7	H-7	Meta-coupling to H-5.[1] Deshielded by the adjacent thiazole nitrogen lone pair and ring current.[1]
7.93 – 7.48	Multiplet (m)	2H	-	H-4, H-5	Overlapping signals.[1][3] H-4 is typically a doublet (ortho to H-5), and H-5 is a doublet of doublets (ortho to H-4, meta to H-7). [1]
2.79	Singlet (s)	3H	-	C2-CH	Characteristic methyl group attached to the electron-deficient thiazole ring. [1]

C NMR Analysis (100 MHz, CDCl)

The carbon spectrum confirms the benzothiazole skeleton with 8 distinct signals.[1]

Shift (, ppm)	Type	Assignment	Electronic Environment
168.4	Quaternary (C)	C-2	Most deshielded due to C=N bond and attachment to Sulfur. [1]
152.8	Quaternary (C)	C-3a	Bridgehead carbon adjacent to Nitrogen. [1]
138.1	Methine (CH)	C-7	Aromatic carbon adjacent to bridgehead C7a. [1]
135.1	Quaternary (C)	C-7a	Bridgehead carbon adjacent to Sulfur. [1]
130.7	Methine (CH)	C-5	Meta to the Iodine substituent. [1]
124.1	Methine (CH)	C-4	Ortho to the Iodine substituent. [1]
89.9	Quaternary (C)	C-6	C-I carbon. [1] [3] Significantly shielded due to the "heavy atom effect" of Iodine. [1]
20.1	Methyl (CH)	C2-CH	Typical chemical shift for a methyl group on a heteroaromatic ring. [1]

Mass Spectrometry (MS)

High-Resolution Mass Spectrometry (HRMS) using Electrospray Ionization (ESI) in positive mode is the standard for identification.[\[1\]](#)

Experimental Data

- Calculated Mass [M+H]

: 275.9343 (

C

H

I

N

S)[1]

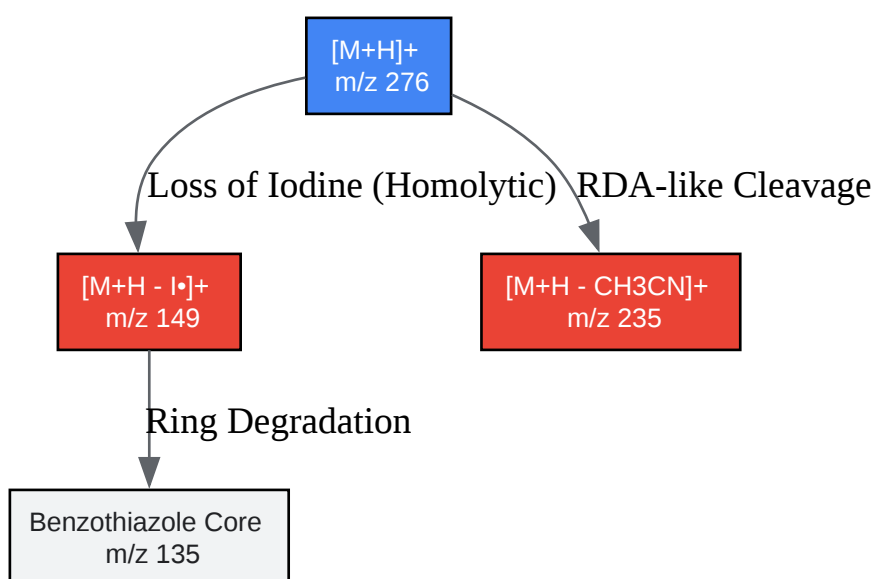
- Observed Mass [M+H]

: 275.9338[1][3]

- Mass Error: 1.8 ppm

Fragmentation Pattern (ESI-MS/MS)

The fragmentation of the protonated molecular ion typically follows the loss of the methyl nitrile group or the iodine radical.[1]



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Figure 2: Proposed ESI-MS/MS fragmentation pathways for structural verification.

Quality Control & Purity Assessment

For researchers using this compound as an intermediate, purity is paramount to prevent catalyst poisoning in subsequent cross-coupling reactions.^[1]

HPLC Method (Reverse Phase)^[1]

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).^[1]
- Mobile Phase A: Water + 0.1% Formic Acid.^[1]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.^[1]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and 280 nm.^[1]
- Retention Time: ~6.5 min (varies by system dead volume).^[1] 6-Iodo derivatives are significantly more hydrophobic than their non-iodinated precursors.^[1]

References

- Rylands, M. (2015).^[1] Improved Syntheses of 2-Cyanobenzothiazoles and their Application in the Synthesis of Firefly Luciferin Analogues. University of Cape Town.^[1]
- Racané, L. et al. (2006).^[1] Synthesis and crystal structure of **6-iodo-2-methyl-1,3-benzothiazole**. Acta Crystallographica Section E, 62(12), o5620-o5621.^[1]
- Ferreira, D. P. et al. (2019).^[1] Synthesis, Photochemical and In Vitro Cytotoxic Evaluation of New Iodinated Aminosquaraines as Potential Sensitizers for Photodynamic Therapy. Molecules, 24(5), 852.^[1]

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Aryl iodides | Fisher Scientific \[fishersci.at\]](#)
- [3. open.uct.ac.za \[open.uct.ac.za\]](#)
- To cite this document: BenchChem. [Spectroscopic Data Guide: 6-Iodo-2-methyl-1,3-benzothiazole[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1270502/docs#spectroscopic-data-guide-6-iodo-2-methyl-1-3-benzothiazole-1\]](https://www.benchchem.com/product/b1270502/docs#spectroscopic-data-guide-6-iodo-2-methyl-1-3-benzothiazole-1)

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